

# Safety and handling of Benzyl-PEG4-Azido.

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## Compound of Interest

Compound Name: Benzyl-PEG4-Azido

Cat. No.: B3290781

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An In-depth Technical Guide to the Safety and Handling of **Benzyl-PEG4-Azido**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. A specific Safety Data Sheet (SDS) for **Benzyl-PEG4-Azido** (CAS No. 86770-71-0) was not publicly available at the time of writing. The information herein is compiled from data on structurally related compounds and general safety principles for handling organic azides. All laboratory work should be conducted under the supervision of qualified personnel and after a thorough, site-specific risk assessment.

## Introduction

**Benzyl-PEG4-Azido** is a polyethylene glycol (PEG)-based linker commonly employed in the synthesis of Proteolysis Targeting Chimeras (PROTACs).<sup>[1][2][3]</sup> Its structure incorporates a benzyl group, a tetraethylene glycol spacer, and a terminal azide moiety. The azide group is a versatile functional handle for "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC) and the strain-promoted alkyne-azide cycloaddition (SPAAC), enabling the conjugation of molecules.<sup>[1]</sup> While the PEG chain generally imparts favorable solubility and pharmacokinetic properties, the presence of the azide group necessitates careful consideration of its handling and safety.

## Hazard Identification and Classification

A definitive hazard classification for **Benzyl-PEG4-Azido** is not available. However, based on data for similar azide-containing PEG compounds, it is not expected to be classified as

hazardous under normal laboratory conditions. It is crucial to note that while many organic azides are stable, some can be sensitive to heat, shock, or friction, potentially leading to decomposition. The risk is generally lower for molecules with a high molecular weight and a high ratio of carbon atoms to nitrogen atoms.

#### General Precautions:

- To the best of current knowledge, the chemical, physical, and toxicological properties have not been exhaustively investigated.
- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Do not handle until all safety precautions have been read and understood.

## Physical and Chemical Properties

A comprehensive, experimentally determined set of physical and chemical properties for **Benzyl-PEG4-Azido** is not fully documented in publicly accessible literature. The table below summarizes available and extrapolated data.

Property	Data	Source
CAS Number	86770-71-0	
Molecular Formula	C15H23N3O4	
Molecular Weight	309.36 g/mol	
Appearance	Solid or viscous liquid	
Solubility	Soluble in DMSO and other organic solvents	

## Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Benzyl-PEG4-Azido** and ensure laboratory safety.

#### Handling:

- Use in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools and prevent electrostatic discharge.
- Keep away from heat, sparks, open flames, and other ignition sources.

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Recommended long-term storage is at -20°C for up to 2 years in powder form.
- For solutions in DMSO, storage recommendations are 2 weeks at 4°C or 6 months at -80°C.
- Protect from moisture.
- Store away from incompatible materials such as strong oxidizing agents.

## Accidental Release and First Aid Measures

#### Accidental Release:

- Ensure adequate ventilation and evacuate personnel to a safe area.
- Wear appropriate PPE during cleanup.
- Avoid dust formation.
- Mechanically take up spilled material and place it in a suitable, closed container for disposal.

- Prevent the material from entering drains or the environment.

#### First Aid:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation persists.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

## Experimental Protocols

While specific protocols for the safety and handling of **Benzyl-PEG4-Azido** are not published, the following general procedures for handling similar PEG-azide reagents can be adapted.

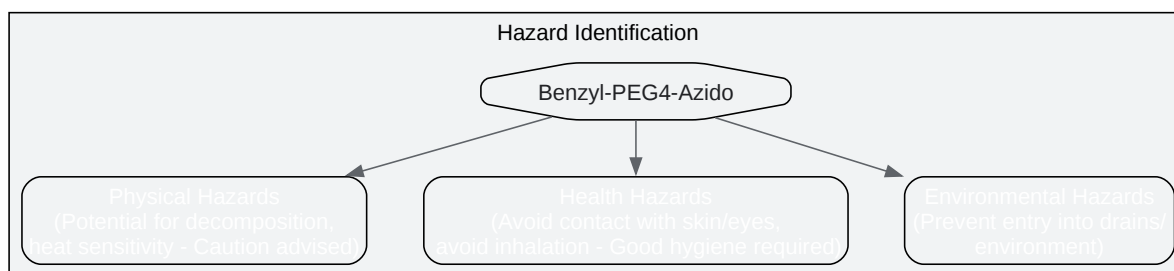
#### Protocol 1: General Handling and Use in a Reaction

- Preparation: Before use, allow the container of **Benzyl-PEG4-Azido** to equilibrate to room temperature to prevent moisture condensation upon opening.
- Weighing: Weigh the required amount of the compound in a chemical fume hood. If it is a solid, handle it gently to avoid creating dust.
- Dissolution: Dissolve the compound in an appropriate anhydrous solvent (e.g., DMSO, DMF).
- Reaction Setup: Add the solution to the reaction vessel under an inert atmosphere (e.g., nitrogen or argon) if the reaction is sensitive to air or moisture.
- Work-up and Purification: After the reaction is complete, quench the reaction appropriately and follow standard procedures for work-up and purification, being mindful of the potential for residual azide.

- Waste Disposal: Dispose of all waste containing the azide compound according to institutional and local regulations for chemical waste.

## Visualization of Safety and Handling Workflows

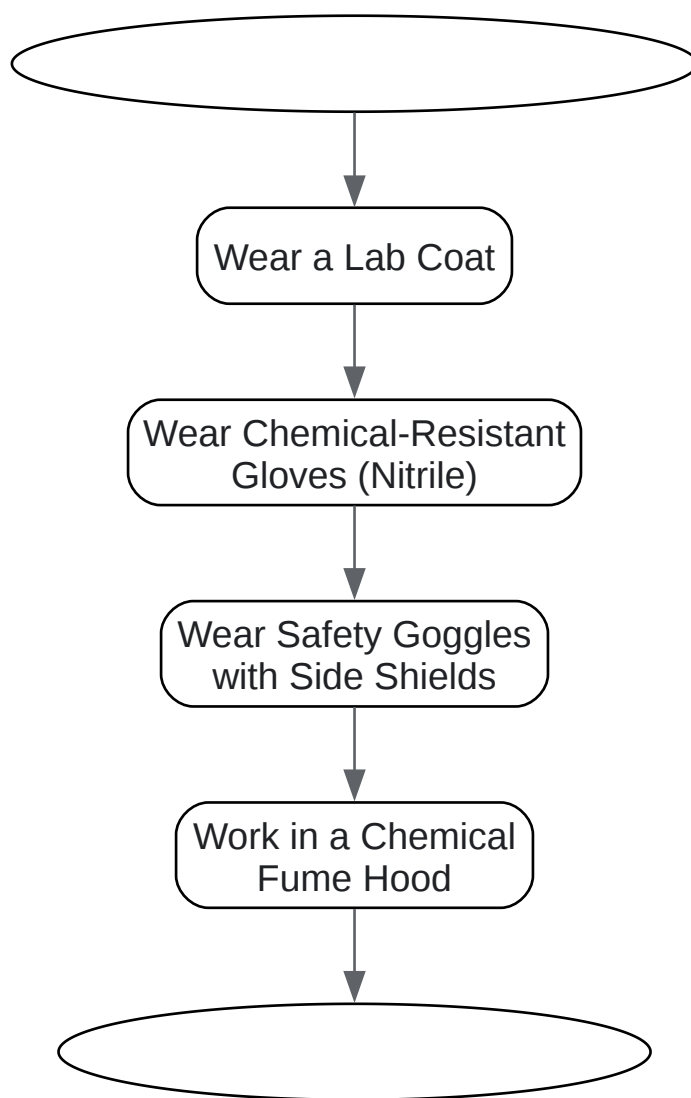
### Hazard Identification Summary



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Caption: A summary of potential hazards associated with **Benzyl-PEG4-Azido**.

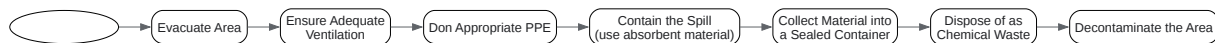
### Personal Protective Equipment (PPE) Workflow



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Caption: Required personal protective equipment for handling **Benzyl-PEG4-Azido**.

#### Spill Response Workflow



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Caption: A general workflow for responding to a spill of **Benzyl-PEG4-Azido**.

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## References

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- 2. molcore.com [molcore.com]
- 3. Benzyl-PEG4-Azido Datasheet DC Chemicals [dcchemicals.com]
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